

An In-depth Technical Guide to Methyl 5-[(pentafluorophenoxy)methyl]-2-furoate

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Compound of Interest

Compound Name:	Methyl 5-[(pentafluorophenoxy)methyl]-2-furoate
CAS No.:	402600-23-1
Cat. No.:	B445097

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and potential applications of **Methyl 5-[(pentafluorophenoxy)methyl]-2-furoate**. This molecule incorporates a furan-2-carboxylate core, a common scaffold in medicinal chemistry, with a pentafluorophenoxy moiety, a functional group known to enhance metabolic stability and modulate pharmacokinetic properties. This document is intended to serve as a valuable resource for researchers and professionals engaged in drug discovery and development, offering insights into the strategic design and utilization of this and similar chemical entities.

Chemical Identity and Physicochemical Properties

Methyl 5-[(pentafluorophenoxy)methyl]-2-furoate is a halogenated aromatic ether and a derivative of 2-furoic acid. The presence of the highly electronegative fluorine atoms in the

pentafluorophenoxy group significantly influences the electronic properties and reactivity of the molecule.

Table 1: Physicochemical Properties of **Methyl 5-[(pentafluorophenoxy)methyl]-2-furoate**

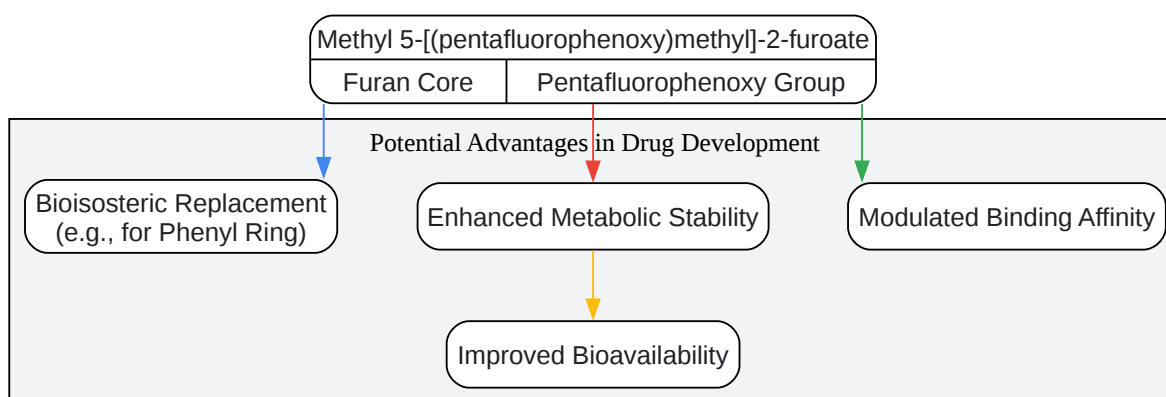
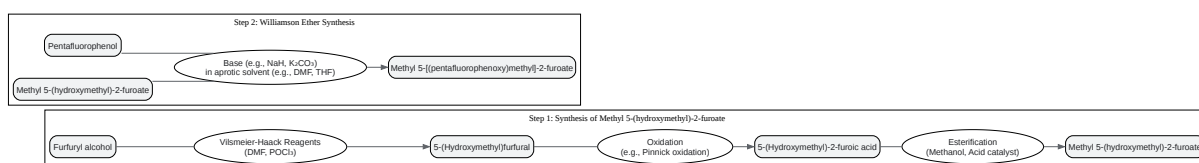
Property	Value	Source
Molecular Formula	C ₁₃ H ₇ F ₅ O ₄	
Molecular Weight	322.19 g/mol	
logP (predicted)	3.7443	
Melting Point	Not available (predicted to be a solid at room temperature)	-
Boiling Point	Not available	-
Solubility	Predicted to be soluble in common organic solvents like dichloromethane, ethyl acetate, and acetone; sparingly soluble in water.	-

Note: Experimental data for melting point and boiling point are not readily available. Predictions are based on the properties of structurally similar compounds.

Synthesis and Purification

A plausible and efficient synthetic route to **Methyl 5-[(pentafluorophenoxy)methyl]-2-furoate** is via a Williamson ether synthesis. This well-established reaction involves the coupling of an alkoxide with a suitable alkyl halide or sulfonate. In this proposed synthesis, the key step is the reaction of methyl 5-(hydroxymethyl)-2-furoate with pentafluorophenol in the presence of a base.

Proposed Synthetic Pathway



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